

crystal structure data for substituted indole-2-carboxylic acids

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Compound of Interest

Compound Name: 7-hydroxy-1-methyl-1H-indole-2-carboxylic acid

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Substituted indole-2-carboxylic acids are highly privileged scaffolds in medicinal chemistry, frequently serving as core pharmacophores in neuroprotective agents, antiviral drugs, and NMDA receptor antagonists. In the solid state, these molecules form robust supramolecular synthons. For instance, the crystal structure of 5-methoxy-1H-indole-2-carboxylic acid (MI2CA) reveals the formation of cyclic dimers via double O–H...O hydrogen bonds, a structural feature that directly dictates the active pharmaceutical ingredient's (API) solubility, stability, and bioavailability[1].

Determining the precise 3D conformation and absolute configuration of these molecules is a critical bottleneck in drug development. While Single-Crystal X-ray Diffraction (SCXRD) has historically been the gold standard, indole derivatives often present severe crystallization challenges, frequently yielding microcrystalline powders. To overcome this, Microcrystal Electron Diffraction (MicroED) has emerged as a disruptive alternative, allowing structural elucidation directly from nanocrystals[2].

This guide provides an objective, mechanistic comparison of SCXRD and MicroED for the structural analysis of substituted indole-2-carboxylic acids, detailing the causality behind experimental choices and providing self-validating protocols for each workflow.

Mechanistic Comparison: SCXRD vs. MicroED

The fundamental difference between these two techniques lies in the nature of the probe and its interaction with the sample:

- **SCXRD (Photon Probe):** SCXRD relies on the diffraction of X-rays by the electron cloud of atoms. Because X-rays interact weakly with matter, achieving a sufficient signal-to-noise ratio requires large, pristine macrocrystals ($>50\text{ }\mu\text{m}$)[2].
- **MicroED (Electron Probe):** MicroED utilizes an electron beam, which interacts with the electrostatic potential (both the nucleus and the electron cloud) of the atoms. Electrons interact with matter approximately

to

times more strongly than X-rays, enabling sub-angstrom resolution from crystals as small as 100 nm [2]. This circumvents the need to find complex conditions to grow large crystals, significantly accelerating industrial pharmaceutical pipelines[3].

Quantitative Performance Comparison

The following table summarizes the operational and performance metrics of both techniques when applied to indole-2-carboxylic acid derivatives.

Parameter	Single-Crystal X-ray Diffraction (SCXRD)	Microcrystal Electron Diffraction (MicroED)
Probe Interaction	X-rays (Electron cloud scattering)	Electrons (Electrostatic potential scattering)
Minimum Crystal Size	> 50 μm (Macrocrystals)	~ 100 nm (Nanocrystals)
Sample Requirement	> 200 mg	< 1 mg
Absolute Configuration	Direct (Anomalous Dispersion)	Indirect (Chiral Co-former / Dynamical Refinement)
Data Collection Time	12 - 48 Hours	10 - 30 Minutes
Success Rate on Powders	Low (Requires extensive recrystallization)	High (>95% for microcrystalline APIs)

Experimental Workflows & Self-Validating Protocols

As an application scientist, executing these techniques requires a deep understanding of the physical chemistry governing each step. Every protocol must be designed as a closed, self-validating loop to ensure data integrity.

Protocol A: SCXRD Structure Determination of MI2CA

- Step 1: Crystallization via Slow Evaporation
 - Methodology: Dissolve 250 mg of MI2CA in tetrahydrofuran (THF). Cover the vial with pierced Parafilm and allow the solvent to evaporate at 20 °C over 7 days.
 - Causality: Slow evaporation in a moderately polar solvent like THF shifts the equilibrium toward thermodynamically controlled nucleation, yielding highly ordered macrocrystals rather than kinetic amorphous precipitates.
 - Self-Validation: Inspect the harvested crystal under a polarized light microscope. A high-quality single crystal will extinguish polarized light uniformly upon rotation, confirming the absence of twinning or multiple crystalline domains.
- Step 2: Cryogenic Data Collection

- Methodology: Mount the crystal on a goniometer and cool to 100 K using a liquid nitrogen stream during X-ray exposure.
- Causality: Cooling the crystal restricts atomic thermal vibrations (reducing the Debye-Waller factor). This minimizes thermal diffuse scattering and significantly enhances the intensity of high-angle (high-resolution) Bragg peaks.
- Self-Validation: The internal consistency of the data is validated by the value during data reduction. An confirms that symmetrically equivalent reflections are in excellent agreement.
- Step 3: Absolute Configuration Assignment
 - Methodology: Utilize a copper microfocus source (Cu-K α , Å) rather than Mo-K α .
 - Causality: Cu-K α radiation maximizes the anomalous scattering cross-section of light atoms (such as the oxygen and nitrogen in the indole-2-carboxylic acid core), generating distinct intensity differences between Bijvoet pairs.
 - Self-Validation: The absolute configuration is self-validated during structural refinement via the Flack parameter. A value of 0.0 (with a standard uncertainty < 0.1) definitively confirms the correct enantiomer.

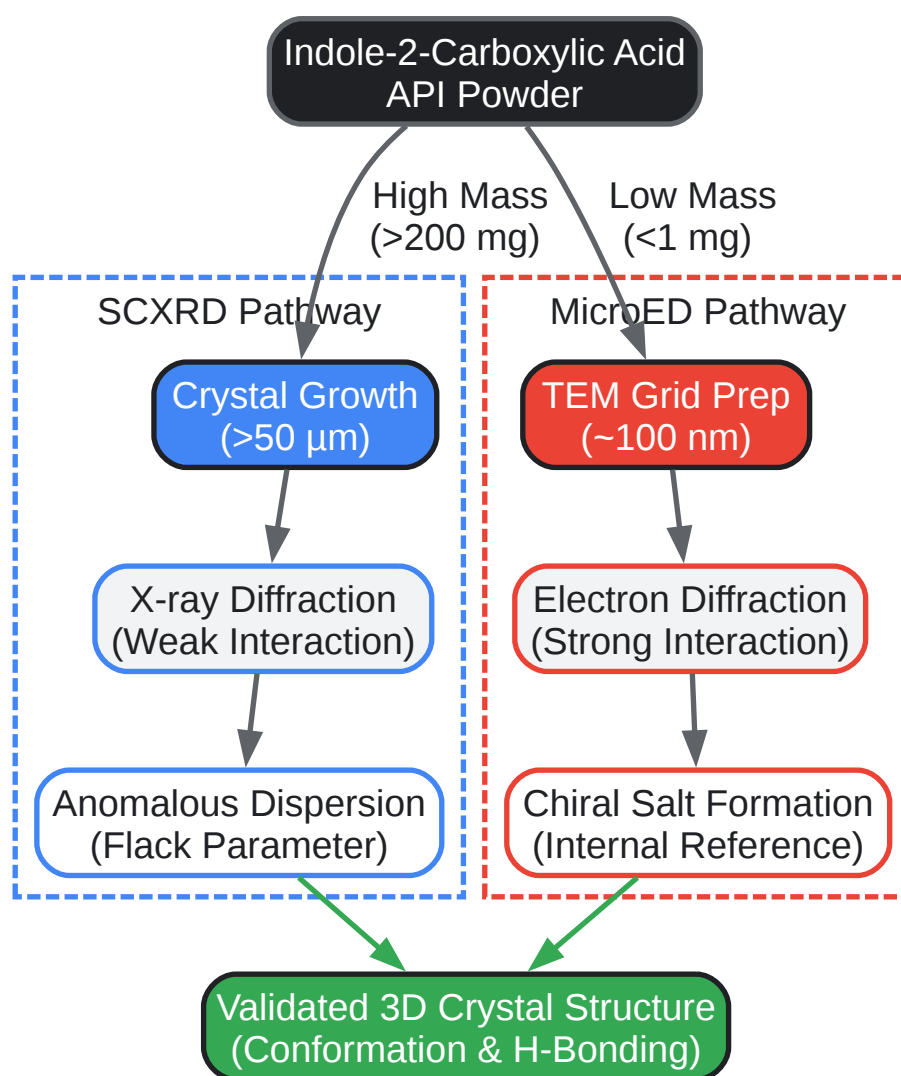
Protocol B: MicroED Workflow for Chiral Indole-2-Carboxylic Acids

Because MicroED data lacks the anomalous dispersion signal required to distinguish Bijvoet pairs, determining the absolute configuration of chiral substituted indole-2-carboxylic acids requires a modified approach[4].

- Step 1: Vitrification on a TEM Grid
 - Methodology: Deposit <1 mg of the microcrystalline API powder onto a carbon-coated TEM grid. Plunge-freeze the grid in liquid ethane.

- Causality: Plunge-freezing prevents the formation of crystalline ice. Crystalline ice produces parasitic diffraction rings that overlap with and obscure the API's diffraction spots.
- Self-Validation: A low-dose imaging preview in the cryo-TEM confirms the grid is coated in amorphous ice (presenting a featureless background) rather than hexagonal ice.
- Step 2: Continuous Rotation Electron Diffraction
 - Methodology: Collect diffraction data using a cryo-TEM at 200 kV while continuously rotating the sample stage from -40° to $+40^{\circ}$.
 - Causality: Because electrons interact so strongly with matter, multiple scattering events (dynamical scattering) occur. Continuously rotating the crystal integrates the intensities across reciprocal space, effectively averaging out dynamical scattering errors and partial reflection anomalies.
 - Self-Validation: The completeness of the reciprocal space wedge is monitored in real-time. Achieving $>90\%$ completeness validates that enough unique reflections have been captured for an unambiguous structural solution.
- Step 3: Absolute Configuration via Chiral Salt Formation
 - Methodology: Co-crystallize the chiral indole-2-carboxylic acid with a known chiral counterion (e.g., D-malate) prior to grid preparation[4].
 - Causality: The known stereocenter of the D-malate counterion acts as an internal, absolute spatial reference within the asymmetric unit.
 - Self-Validation: If the kinematical refinement accurately places the counterion in its known D-configuration, the absolute configuration of the substituted indole-2-carboxylic acid is simultaneously and unambiguously self-validated[4].

Workflow Visualization



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Fig 1. Comparative workflow of SCXRD and MicroED for structural elucidation of indole derivatives.

References

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